

Physical and chemical properties of (S)-1-Boc-2-Methyl-diazepane

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Compound of Interest

Compound Name: (S)-1-Boc-2-Methyl-[1,4]diazepane

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Technical Guide: (S)-1-Boc-2-Methyl-diazepane

For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-1-Boc-2-Methyl-diazepane, also known as (S)-tert-butyl 3-methyl-1,4-diazepane-1-carboxylate, is a chiral heterocyclic compound of significant interest in medicinal chemistry and pharmaceutical development. Its structural motif, a diazepane ring, is a privileged scaffold found in numerous biologically active molecules. The presence of the Boc (tert-butyloxycarbonyl) protecting group on one of the nitrogen atoms allows for selective functionalization at the other nitrogen, making it a valuable intermediate in the synthesis of complex drug candidates. This document provides a comprehensive overview of the physical and chemical properties, synthesis, and analysis of (S)-1-Boc-2-Methyl-diazepane.

Chemical and Physical Properties

(S)-1-Boc-2-Methyl-diazepane is typically a yellow, oily substance, although it can also be found as an off-white to gray-brown crystalline powder or chunks.^[1] Its properties are summarized in the tables below.

Identity

Identifier	Value
Chemical Name	(S)-tert-butyl 3-methyl-1,4-diazepane-1-carboxylate
Common Name	(S)-1-Boc-2-Methyl-diazepane
Synonyms	(S)-Hexahydro-3-methyl-1H-1,4-diazepine-1-carboxylic acid tert-butyl ester, Hexahydro-2(S)-methyl-4-(t-butoxycarboxyl)-1,4-diazepine
CAS Number	194032-32-1[2][3][4][5], 1035226-84-6[6][7][8]
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₂ [4][6]
Molecular Weight	214.31 g/mol [6]
SMILES	CC1CNCCCN1C(=O)OC(C)(C)C
InChI Key	FPUHWSHGYZILARO-UHFFFAOYSA-N

Physicochemical Properties

Property	Value
Appearance	Yellow oil[1] or off-white to gray-brown crystalline powder/chunks[1]
Boiling Point	288 °C[3], 111 °C / 1.5 mmHg[1]
Density	0.980 g/cm ³ [3]
Melting Point	72-74 °C (lit.)
Solubility	Soluble in Chloroform, DMSO
Optical Rotation	[α] ²⁵ /D +8.69° (c=1 in CHCl ₃)
pKa (Predicted)	10.42 ± 0.40

Experimental Protocols

Synthesis of (S)-1-Boc-2-Methyl-diazepane

A common synthetic route to (S)-1-Boc-2-Methyl-diazepane involves the deprotection of a nosyl-protected precursor followed by purification.[2]

Step 1: Deprotection of the Nosyl Group

- Reaction Setup: Dissolve tert-Butyl (S)-3-methyl-4-((2-nitrophenyl)sulfonyl)-1,4-diazepane-1-carboxylate (2.60 kg, 6.51 mol) in acetonitrile (20 L).
- Addition of Base: Add potassium carbonate (1.79 kg, 13.0 mol) to the solution.
- Thiol Addition: Slowly add benzothiophenol (2.15 kg, 19.5 mol) to the mixture while maintaining the internal temperature at or below 20 °C over a period of 6 hours.
- Reaction Monitoring: Stir the reaction mixture at 20 °C for 18 hours. Monitor the reaction progress by thin-layer chromatography (TLC) to confirm the complete consumption of the starting material.
- Workup:
 - Filter the reaction mixture to remove insoluble materials.
 - Concentrate the filtrate under reduced pressure.
 - Dissolve the concentrated residue in ice water and adjust the pH to 3 with 2N hydrochloric acid.
 - Wash the aqueous layer with ethyl acetate.
 - Basify the aqueous layer to pH 9 with potassium carbonate.
 - Extract the product with ethyl acetate.
 - Combine the organic layers, dry over magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product as a yellow oil.[2]

Yield: 1.20 kg (85.7% yield) of the target product.[2]

Purification

The crude (S)-1-Boc-2-Methyl-diazepane can be purified by standard techniques such as flash chromatography.

- Column Preparation: Prepare a silica gel column.
- Sample Loading: Dissolve the crude product in a minimal amount of a suitable solvent and load it onto the column.
- Elution: Elute the column with a suitable solvent system, typically a gradient of ethyl acetate in hexanes.
- Fraction Collection and Analysis: Collect fractions and monitor the separation using TLC.
- Solvent Removal: Combine the pure fractions and remove the solvent under reduced pressure to obtain the purified product.

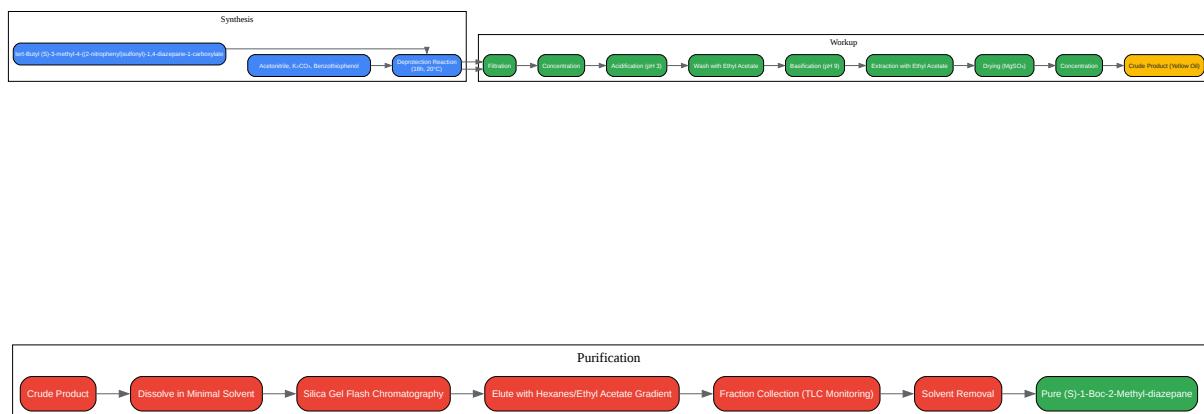
Analysis

The purity and identity of the synthesized compound can be confirmed by various analytical methods.

- Gas Chromatography (GC): To determine the chemical purity. A typical purity for the synthesized product is reported to be 97.5%.[\[2\]](#)
- Chiral High-Performance Liquid Chromatography (HPLC): To determine the optical purity (enantiomeric excess). The optical purity has been reported to be 99.9% ee after conversion to a methylsilyl chloride derivative.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the structure.
 - ^1H NMR (DMSO-d₆, 100 °C): δ 0.94 (d, J = 6.3 Hz, 3H), 1.40 (s, 9H), 1.53-1.63 (m, 1H), 1.69-1.78 (m, 1H), 2.42-2.49 (m, 1H), 2.60-2.68 (m, 1H), 2.70-2.79 (m, 1H), 2.97 (ddd, J = 14.0, 4.6, 4.6 Hz, 1H), 3.17 (ddd, J = 14.0, 7.7, 5.8 Hz, 1H), 3.54 (ddd, J = 14.0, 6.3, 5.8 Hz, 1H), 3.60 (dd, J = 14.0, 4.6 Hz, 1H).[\[2\]](#)
- Other Spectroscopic Methods: While detailed data is not readily available in the provided search results, techniques such as ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are routinely used to characterize such compounds.

Experimental Workflows

The following diagrams illustrate the synthesis and purification workflow for (S)-1-Boc-2-Methyl-diazepane.



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References

- 1. (S)-1-BOC-2-METHYL-[1,4]DIAZEPANE CAS-no-194032-32-1 - Career Henan Chemical Co. [coreychem.com]
- 2. macmillan.princeton.edu [macmillan.princeton.edu]
- 3. EP2818463A1 - Production method of 1,4-diazepane derivatives - Google Patents [patents.google.com]
- 4. scbt.com [scbt.com]
- 5. (S)-1-BOC-2-METHYL-[1,4]DIAZEPANE | 194032-32-1 [chemicalbook.com]

- 6. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
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